

safety data sheet (SDS) for 4-Chloro-1-isopropyl-1H-pyrazole

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Compound of Interest

Compound Name: 4-Chloro-1-isopropyl-1H-pyrazole

CAS No.: 1205921-77-2

Cat. No.: B3039572

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Technical Safety Monograph: **4-Chloro-1-isopropyl-1H-pyrazole**

Document Control:

- Version: 1.0 (Research Grade)
- Classification: Restricted / Laboratory Use Only

Executive Summary & Scope

This technical guide provides an in-depth safety and handling analysis of **4-Chloro-1-isopropyl-1H-pyrazole** (CAS: 1205921-77-2). Unlike generic Safety Data Sheets (SDS) that often rely on default algorithms, this monograph integrates structural activity relationships (SAR) and practical laboratory experience to address specific risks associated with halogenated nitrogen heterocycles in drug discovery.

Target Audience: Medicinal Chemists, Process Safety Engineers, and HSE Officers.

Core Application: This compound is a critical scaffold in the synthesis of kinase inhibitors and agrochemicals, serving as a robust bioisostere for phenyl and heteroaryl rings. Its handling requires specific attention to its lipophilicity and potential for dermal absorption.[1]

Chemical Identity & Physicochemical Profile

Accurate identification is the first line of defense. The isopropyl group at the N1 position significantly alters the physical properties compared to the parent 4-chloropyrazole, lowering the melting point and increasing solubility in organic solvents.

Parameter	Technical Specification
Chemical Name	4-Chloro-1-isopropyl-1H-pyrazole
Synonyms	1-Isopropyl-4-chloropyrazole; 4-Chloro-1-(propan-2-yl)-1H-pyrazole
CAS Number	1205921-77-2
Molecular Formula	C ₆ H ₉ ClN ₂
Molecular Weight	144.60 g/mol
Physical State	Viscous Liquid or Low-Melting Solid (Dependent on purity/polymorph)
Solubility	Soluble in DMSO, MeOH, DCM, EtOAc; Sparingly soluble in water.[2][3][4]
LogP (Predicted)	~2.0 - 2.5 (Moderate Lipophilicity)

Hazard Identification (GHS Classification)

While specific toxicological data (LD50) for this exact CAS may be limited, "read-across" methodology from structural analogs (e.g., 4-chloropyrazole, 1-methyl-4-chloropyrazole) dictates the following conservative classification.

GHS Label Elements

- Signal Word:WARNING

- Pictograms:
 - (Irritant/Acute Tox)

Hazard Statements (H-Codes)

Code	Statement	Scientific Context
H302	Harmful if swallowed.	Pyrazoles can interfere with metabolic enzymes (e.g., alcohol dehydrogenase).
H315	Causes skin irritation.	The lipophilic isopropyl group facilitates penetration of the stratum corneum.
H319	Causes serious eye irritation. [5]	Nitrogen lone pairs can act as Lewis bases, irritating mucous membranes.
H335	May cause respiratory irritation.	Relevant if heated or aerosolized during transfer.

Precautionary Statements (P-Codes)

- P261: Avoid breathing mist/vapors.
- P280: Wear protective gloves (Nitrile > 0.11mm) and eye protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses.[5]

Advanced Handling & Storage Protocols

As a Senior Application Scientist, I recommend protocols that go beyond "Keep cool." The stability of the C-Cl bond and the N-isopropyl group dictates specific environmental controls.

Storage Architecture

- Temperature: Store at 2–8°C. While the compound is chemically stable at room temperature, cold storage prevents slow discoloration (oxidation of trace impurities).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Pyrazoles are hygroscopic; moisture uptake can complicate subsequent stoichiometry in water-sensitive reactions (e.g., lithiation).
- Container: Amber glass vials with Teflon-lined caps to prevent UV degradation and cap corrosion.

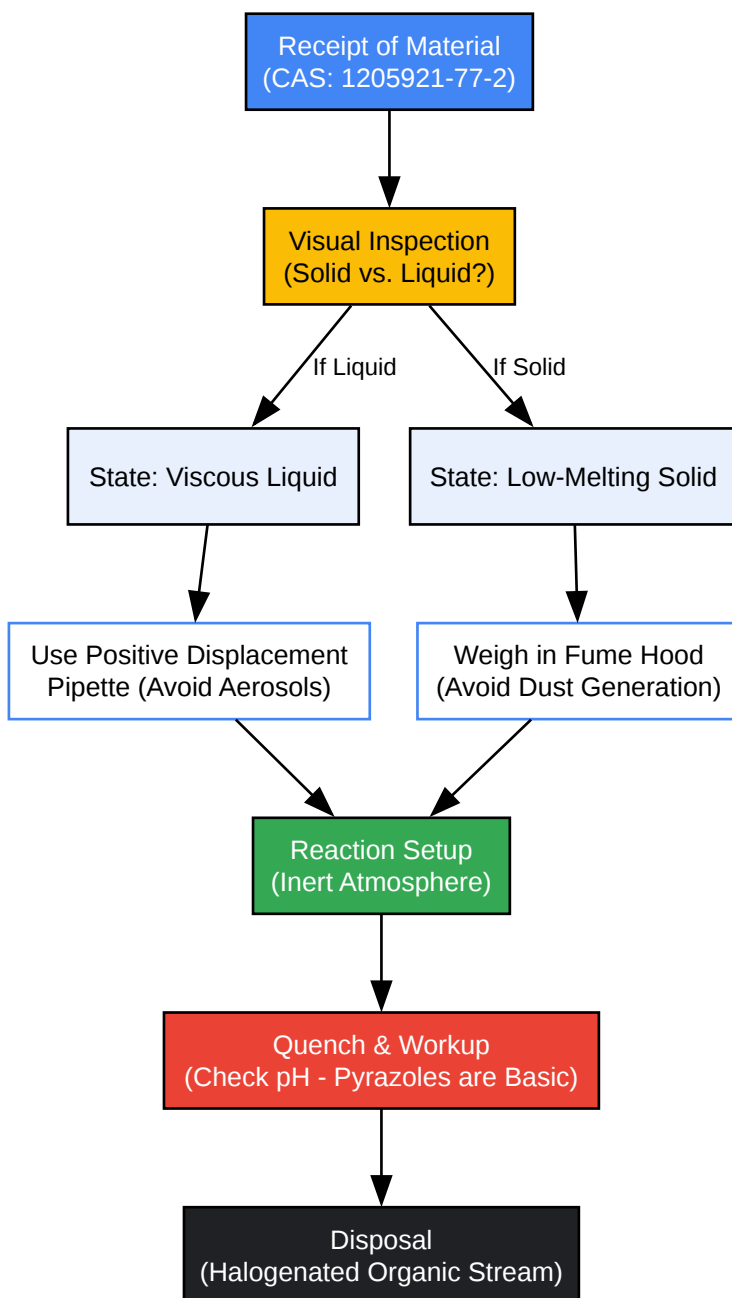
Reaction Safety: The "Coupling" Risk

This compound is frequently used in Suzuki-Miyaura or Buchwald-Hartwig couplings.

- Risk: The C-Cl bond is less reactive than C-Br or C-I. High temperatures (>100°C) and strong bases (KOtBu, Cs₂CO₃) are often required.
- Protocol:
 - Use pressure-rated vials (microwave vials) for heating above boiling points of solvents.
 - Palladium Waste: All reaction waste containing Pd-catalysts and this halogenated heterocycle must be segregated into "Heavy Metal / Halogenated" waste streams.

Operational Workflow Diagram

The following diagram outlines the safe lifecycle of the compound within a research lab, emphasizing the decision loops for physical state handling.



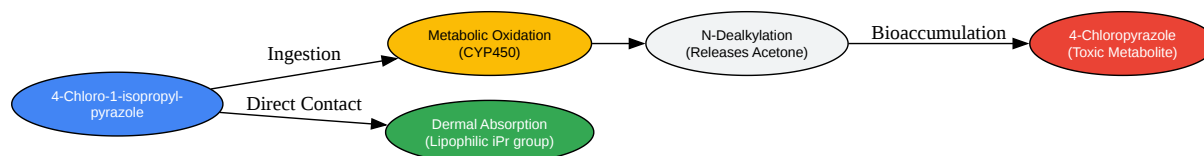
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Figure 1: Operational safety workflow distinguishing handling based on the physical state of the compound.

Emergency Response & Toxicology Logic

Reactivity & Metabolic Logic

Understanding why a compound is toxic is crucial for treatment. The diagram below illustrates the potential reactivity profile of the scaffold.



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Figure 2: Potential metabolic pathway and absorption logic. The isopropyl group enhances skin absorption, while metabolism may release the more toxic N-unsubstituted pyrazole.

Spill Response Protocol

- Evacuate: Isolate the immediate area (10-meter radius).
- PPE: Don double nitrile gloves, lab coat, and safety goggles. If heating was involved, use a half-mask respirator with organic vapor cartridges.
- Containment:
 - Liquid: Adsorb with vermiculite or sand. Do NOT use sawdust (fire risk with oxidizers).
 - Solid: Dampen with water to prevent dust, then sweep.
- Decontamination: Clean surface with a dilute soap solution followed by ethanol. Pyrazoles are often persistent; ensure thorough cleaning to prevent cross-contamination of future experiments.

Waste Disposal & Environmental Compliance

Disposal must adhere to RCRA (USA) or List of Wastes (EU) regulations.

- Classification: Halogenated Organic Solvent/Compound.

- Waste Code (EU): 07 01 03* (organic halogenated solvents, washing liquids and mother liquors).
- Protocol:
 - Dissolve waste material in a compatible combustible solvent (e.g., acetone or ethanol).
 - Transfer to a container labeled "Halogenated Organic Waste."
 - Do NOT mix with acidic aqueous waste streams if cyanide reagents were used in subsequent steps (risk of HCN generation, though not intrinsic to this specific compound).
 - Incineration requires a facility equipped with scrubbers to handle HCl generation.

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